Properties of 4-deoxy-L-fucose derivatives

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Compound of Interest

Compound Name:	*2,3-Di-O-benzyl-4-deoxy-L-fucose*
CAS No.:	*191036-43-8*
Cat. No.:	*B1139972*

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An In-Depth Technical Guide to the Properties of 4-Deoxy-L-Fucose Derivatives

For Researchers, Scientists, and Drug Development Professionals

Introduction: Beyond Nature's Glycan Code

L-fucose, a 6-deoxy-L-galactose, is a terminal monosaccharide critical to a vast array of biological recognition events.[1][2] Its presence on N- and O-linked glycans is fundamental to processes ranging from selectin-mediated immune cell trafficking and blood group antigen determination to host-microbe interactions and cancer metastasis.[1][2][3] The transfer of fucose from its activated donor, GDP-L-fucose, is orchestrated by a family of enzymes known as fucosyltransferases (FUTs).[4][5] The strategic removal or modification of hydroxyl groups on the fucose scaffold offers a powerful chemical biology approach to dissect and manipulate these pathways.

This guide focuses on a specific and potent class of fucose analogs: 4-deoxy-L-fucose derivatives. By removing the hydroxyl group at the C-4 position, these molecules become unique probes and potential therapeutic agents. The absence of this key functional group can dramatically alter their interaction with enzymes, leading to potent and specific inhibition of fucosylation. Here, we provide a comprehensive overview of the synthesis, physicochemical

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properties, biological mechanisms, and applications of these derivatives, offering field-proven insights for professionals in glycobiology and drug discovery.

Core Physicochemical Properties

The parent compound, 4-deoxy-L-fucose (also known as 4,6-dideoxy-L-xylo-hexose), serves as the foundational scaffold.[6] Its core properties, when compared to the natural L-fucose, reveal the subtle yet significant impact of deoxygenation at the C-4 position.

Property	4-Deoxy-L-fucose	L-Fucose
Molecular Formula	$C_6H_{12}O_4$[6][7]	$C_6H_{12}O_5$[8]
Molecular Weight	148.16 g/mol [6]	164.16 g/mol [8][9]
Synonyms	4,6-Dideoxy-L-xylo-hexose	6-Deoxy-L-galactose[1][8]
Melting Point	142-143°C[7]	~150-153°C
Solubility	Soluble in Ethanol, Methanol[7]	Soluble in water
Key Structural Feature	Lack of hydroxyl group at C-4	Hydroxyl group at C-4

The removal of the C-4 hydroxyl group reduces the molecule's polarity and removes a key hydrogen bonding donor/acceptor site, a feature that is central to its biological mechanism of action.

Synthesis of 4-Deoxy-L-Fucose Derivatives: A Chemist's Blueprint

The generation of 4-deoxy-L-fucose and its derivatives is a cornerstone of their application. The choice of synthetic route depends on the desired scale, purity, and specific modifications (e.g., halogenation).

Chemical Synthesis: The Classic Approach

Multi-step chemical synthesis provides versatility and is the most established method for producing a wide range of derivatives.[10] A common strategy involves the selective

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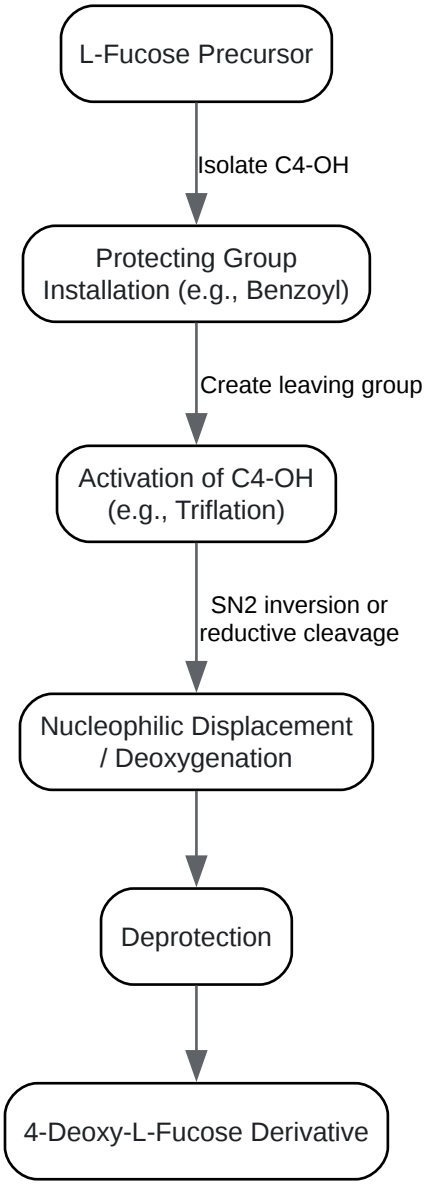
modification of a readily available starting material, such as L-fucose itself or D-mannose.[11]

The causality behind this synthetic workflow is rooted in controlling the reactivity of the different hydroxyl groups. The anomeric position is the most reactive, while the primary C-6 hydroxyl can be selectively targeted. The secondary hydroxyls at C-2, C-3, and C-4 present the greatest challenge, requiring a robust protecting group strategy to isolate the reactivity of the C-4 position for deoxygenation.



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Caption: General chemical synthesis workflow for 4-deoxy-L-fucose.

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Representative Protocol: Synthesis of Methyl 4,6-dideoxy-α-L-xylo-hexopyranoside

This protocol is adapted from a common synthetic route involving triflate-mediated inversion and reduction.[11]

- Protection: Start with a suitable precursor like Methyl 2,3-di-O-benzoyl-6-deoxy-α-L-galactopyranoside. The benzoyl groups protect the C-2 and C-3 hydroxyls, leaving the C-4 hydroxyl accessible.
- Activation: React the precursor with trifluoromethanesulfonic anhydride (Tf_2O) in the presence of a base (e.g., pyridine) at low temperature (-20°C to 0°C). This converts the C-4 hydroxyl into a highly reactive triflate leaving group. The rationale is to create an excellent electrophilic center at C-4 for subsequent nucleophilic attack.
- Displacement & Inversion: Introduce a nucleophile. For instance, reacting the triflate intermediate with sodium iodide (NaI) in a solvent like N,N-dimethylformamide (DMF) results in an S_n2 reaction.[11] This displaces the triflate and inverts the stereochemistry at C-4, yielding a 4-deoxy-4-iodo derivative with a gluco-configuration.
- Deoxygenation: The C-4 iodo group is removed via catalytic reduction. Using H_2 gas with a palladium on carbon (Pd/C) catalyst reduces the C-I bond, yielding the desired 4-deoxy product, Methyl 2,3-di-O-benzoyl-4,6-dideoxy-α-L-xylo-hexopyranoside.[11]
- Deprotection: Finally, remove the benzoyl protecting groups using a base like sodium methoxide (NaOMe) in methanol to yield the final product, methyl 4,6-dideoxy-α-L-xylo-hexopyranoside.[11]

This modular approach allows for the introduction of other functionalities. For example, using diethylaminosulfur trifluoride (DAST) can introduce a fluorine atom at the C-4 position, yielding 4-deoxy-4-fluoro derivatives, which are of significant interest as inhibitors.[12]

Enzymatic and Chemoenzymatic Synthesis

For greater efficiency and stereospecificity, enzymatic methods are gaining prominence. These routes can dramatically reduce the number of protection/deprotection steps.

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- Aldolase-Catalyzed Reactions: L-fuculose-1-phosphate aldolase can catalyze the aldol addition between dihydroxyacetone phosphate (DHAP) and L-lactaldehyde analogs, forming the backbone of fucose-like structures.[13]

- Multi-Enzyme Cascades: "One-pot" syntheses using multiple enzymes are highly effective for producing activated sugar nucleotides like GDP-L-fucose.[14] A similar strategy can be adapted for 4-deoxy analogs by using engineered enzymes or modified substrates. For example, a bifunctional enzyme like L-fucokinase/GDP-fucose pyrophosphorylase (FKP) can convert free fucose analogs into their corresponding GDP-fucose derivatives.[12][15]

Biological Activity and Mechanism of Action

The primary biological utility of 4-deoxy-L-fucose derivatives stems from their ability to act as potent and selective inhibitors of fucosylation.

Metabolic Incorporation and Fucosyltransferase Inhibition

In mammalian cells, GDP-L-fucose is synthesized via two main routes: the de novo pathway (from GDP-mannose) and the salvage pathway (from free L-fucose).[1][2][4] Peracetylated 4-deoxy-L-fucose analogs can readily cross the cell membrane, where esterases cleave the acetyl groups. The free 4-deoxy-L-fucose is then hijacked by the salvage pathway.[12]

- Phosphorylation: Fucokinase (FUK) phosphorylates the analog to 4-deoxy-L-fucose-1-phosphate.

- Activation: GDP-L-fucose pyrophosphorylase (GFPP) converts this intermediate into GDP-4-deoxy-L-fucose.

This resulting GDP-4-deoxy-L-fucose is a "fraudulent" substrate. It can bind to the active site of fucosyltransferases (FUTs) but is often a poor donor for the fucosyl transfer reaction.[12] The absence of the C-4 hydroxyl group can disrupt the hydrogen-bonding network within the enzyme's active site that is necessary for proper substrate orientation and catalysis. This leads to competitive inhibition, blocking the transfer of natural L-fucose onto glycan acceptors.[12][16]

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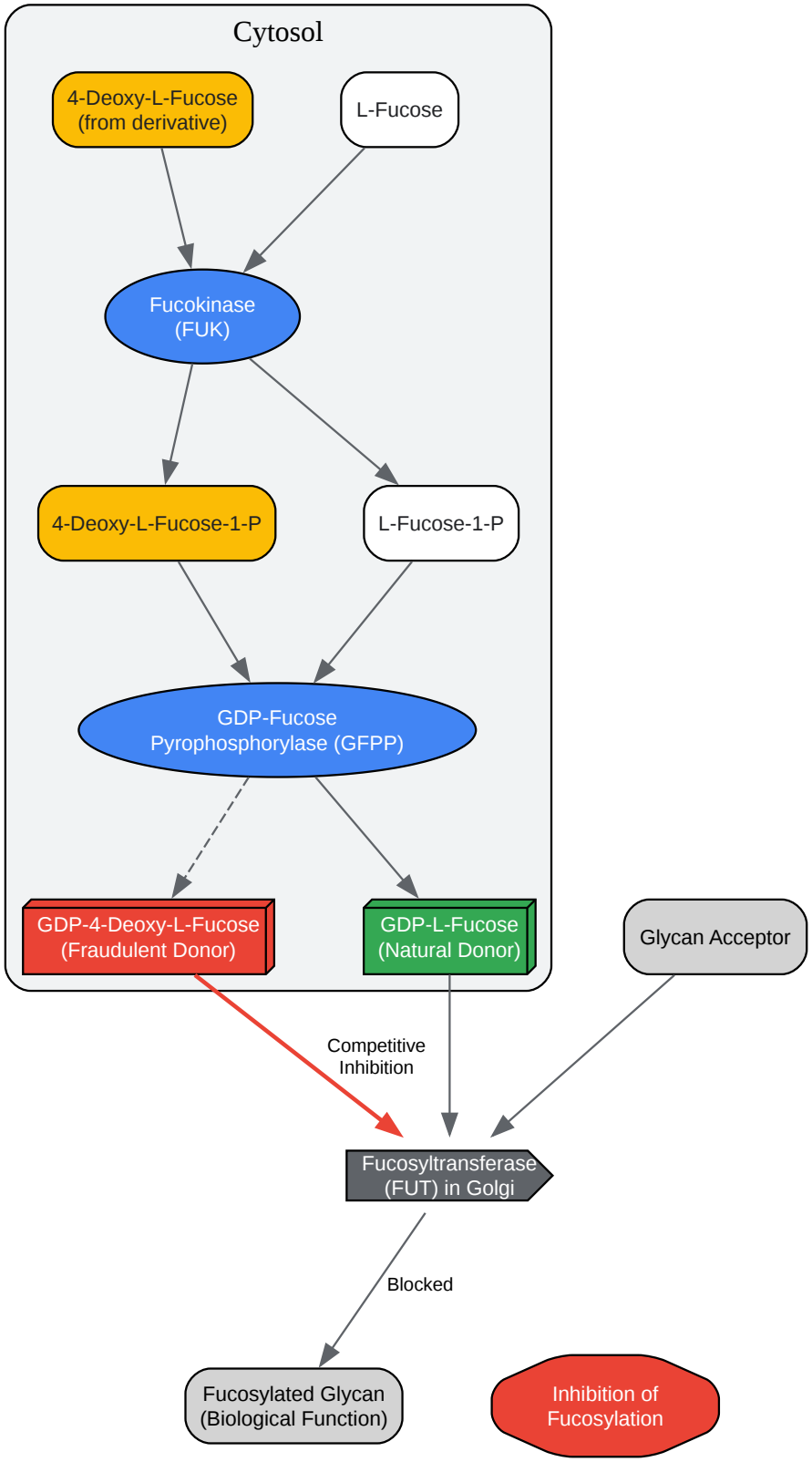

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Caption: Mechanism of metabolic inhibition by 4-deoxy-L-fucose analogs.

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Inhibition of Glycosidases

In addition to FUTs, some deoxy-sugar derivatives can act as glycosidase inhibitors.[17] Glycosidases are enzymes that cleave glycosidic bonds. Deoxy-sugars can mimic the transition state of the natural substrate during hydrolysis, binding tightly to the enzyme's active site without being cleaved, thus inhibiting the enzyme. For example, a sulfated fucose-containing saccharide showed inhibitory activity against α-glucosidase.[18]

Applications in Research and Drug Development

The ability of 4-deoxy-L-fucose derivatives to potently inhibit fucosylation makes them invaluable tools and promising therapeutic leads.

- Probing Biological Pathways: Researchers can use these compounds to create a state of "chemical knockout" of fucosylation in cells or animal models. This allows for the study of fucose's role in specific processes, such as Notch signaling, which is critical in development, or selectin ligand biosynthesis, which is central to inflammation.[1]

- Oncology: Aberrant fucosylation is a hallmark of many cancers and is often associated with metastasis and chemoresistance.[3][19] For instance, core fucosylation (α1,6-fucosylation) catalyzed by FUT8 is linked to the progression of melanoma and lung cancer.[3] By inhibiting fucosylation, 4-deoxy-L-fucose analogs can potentially suppress tumor growth and metastasis. Fluorinated fucose analogs have already shown significant inhibitory activity against the proliferation of human colon cancer cells.[12]

- Inflammation and Immunology: The adhesion of leukocytes to endothelial cells at sites of inflammation is mediated by fucosylated ligands (e.g., Sialyl Lewis X) binding to selectins.[1] Inhibiting the synthesis of these ligands with 4-deoxy-L-fucose derivatives represents a viable anti-inflammatory strategy.

- Infectious Diseases: Many pathogens, including bacteria and viruses, use fucosylated host cell glycans as receptors for attachment and entry.[16] Blocking the fucosylation of these host receptors could serve as a novel anti-infective approach.

Experimental Protocol: Fucosyltransferase (FUT) Inhibition Assay

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This protocol provides a framework for assessing the inhibitory potential of a 4-deoxy-L-fucose derivative using a standard enzyme-linked immunosorbent assay (ELISA)-based method.

- Principle: A glycan acceptor (e.g., a biotinylated oligosaccharide) is immobilized on a streptavidin-coated plate. Recombinant FUT enzyme is added along with the natural donor (GDP-L-fucose) and varying concentrations of the inhibitor (the GDP-4-deoxy-L-fucose analog). The amount of fucose transferred to the acceptor is detected using a fucose-binding lectin conjugated to an enzyme (e.g., Horseradish Peroxidase), which generates a colorimetric signal.

- Materials:
  - Streptavidin-coated 96-well plates.
  - Biotinylated acceptor substrate (e.g., Biotin-sialyl-N-acetyllactosamine).
  - Recombinant human FUT.
  - GDP-L-fucose.
  - Test inhibitor (GDP-4-deoxy-L-fucose analog).
  - HRP-conjugated Aleuria Aurantia Lectin (AAL).
  - TMB substrate solution.
  - Stop solution (e.g., 1M H_2SO_4).

- Methodology:
  1. Immobilization: Add the biotinylated acceptor substrate to each well of the streptavidin-coated plate. Incubate for 1 hour at room temperature, then wash three times with a wash buffer (e.g., PBS with 0.05% Tween-20).
  2. Inhibitor Preparation: Prepare serial dilutions of the GDP-4-deoxy-L-fucose analog in the reaction buffer.

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3. Enzymatic Reaction: To each well, add the reaction mixture containing the FUT enzyme, a fixed concentration of GDP-L-fucose, and the serially diluted inhibitor. Include positive (no inhibitor) and negative (no enzyme) controls.

4. Incubation: Incubate the plate for 2 hours at 37°C to allow the fucosylation reaction to proceed.

5. Detection: Wash the plate thoroughly. Add the HRP-conjugated AAL lectin to each well and incubate for 1 hour. This lectin will bind specifically to the fucose that has been enzymatically added to the acceptor.

6. Signal Generation: Wash the plate again. Add TMB substrate and incubate in the dark until a blue color develops.

7. Quantification: Stop the reaction by adding the stop solution (color will turn yellow). Read the absorbance at 450 nm using a microplate reader.

- Data Analysis: Plot the absorbance against the inhibitor concentration. Calculate the IC_{50} value, which is the concentration of the inhibitor required to reduce the FUT activity by 50%.

Conclusion and Future Perspectives

4-deoxy-L-fucose derivatives represent a mature yet expanding class of chemical tools and therapeutic candidates. Their strength lies in a well-understood mechanism of action that hijacks a fundamental metabolic pathway to inhibit a biologically crucial post-translational modification. The synthetic versatility allows for the creation of a diverse chemical space, including fluorinated and other halogenated analogs, which can be optimized for potency, selectivity, and pharmacokinetic properties.

Future research will likely focus on developing derivatives with improved cell permeability and metabolic stability, targeting specific FUT isoenzymes to reduce off-target effects, and exploring their synergistic potential with existing cancer therapies. As our understanding of the "fucosylome" in health and disease continues to deepen, the strategic application of 4-deoxy-L-fucose derivatives will undoubtedly pave the way for novel diagnostic and therapeutic interventions.

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